

Analytical Standards and Protocols for Picraline

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Compound of Interest

Compound Name: *Picraline*

Cat. No.: *B15618608*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical standards of **Picraline**, an indole alkaloid isolated from the plant *Picralima nitida*. The following sections outline methodologies for the qualitative and quantitative analysis of **Picraline** using High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy. These protocols are essential for quality control, pharmacokinetic studies, and drug development processes.

High-Performance Liquid Chromatography (HPLC) for Picraline Analysis

HPLC is a robust technique for the separation, identification, and quantification of **Picraline** in various matrices, including plant extracts and biological samples. A validated RP-HPLC method is crucial for ensuring the purity and potency of **Picraline** as an active pharmaceutical ingredient (API).

Application Note:

Reverse-phase HPLC with UV detection is a common and effective method for analyzing non-polar to moderately polar compounds like **Picraline**. The selection of a C18 column and an

appropriate mobile phase composition is critical for achieving good resolution and peak shape. Method validation should be performed according to ICH guidelines to ensure linearity, accuracy, precision, and robustness.

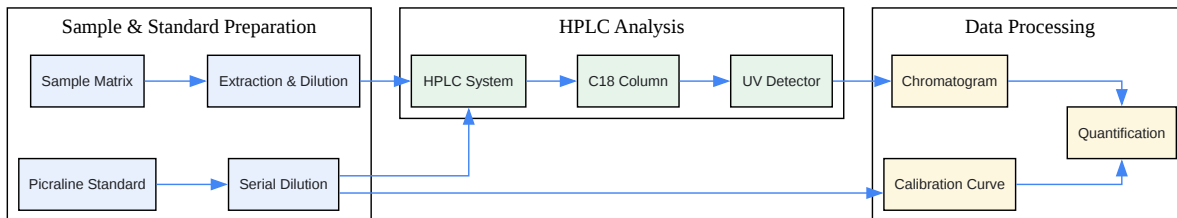
Experimental Protocol:

- Instrumentation: HPLC system with a UV-Vis detector, C18 column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient elution of acetonitrile and water (containing 0.1% formic acid to improve peak shape) is recommended. The gradient can be optimized to achieve the best separation from other co-eluting alkaloids.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 254 nm, or a more specific wavelength determined by UV-Vis spectral analysis of a pure **Picraline** standard.
- Injection Volume: 10 µL.
- Standard Preparation: Prepare a stock solution of **Picraline** reference standard in methanol (1 mg/mL). Create a series of calibration standards by diluting the stock solution with the mobile phase.
- Sample Preparation:
 - Plant Material: Extract the dried and powdered plant material with methanol or ethanol using sonication or Soxhlet extraction. Filter the extract and dilute with the mobile phase before injection.
 - Biological Fluids: Perform a liquid-liquid extraction or solid-phase extraction to isolate **Picraline** from the matrix before analysis.
- Data Analysis: Quantify **Picraline** by comparing the peak area of the sample with the calibration curve generated from the reference standards.

Quantitative Data Summary:

Parameter	Typical Value
Retention Time (t _R)	Dependent on specific method conditions
Linearity (R ²)	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

Workflow Diagram:

[Click to download full resolution via product page](#)HPLC Analysis Workflow for **Picraline**.

Gas Chromatography-Mass Spectrometry (GC-MS) for **Picraline** Analysis

GC-MS is a powerful technique for the separation and identification of volatile and thermally stable compounds. For a complex alkaloid like **Picraline**, derivatization may be necessary to improve its volatility and thermal stability.

Application Note:

GC-MS provides high sensitivity and specificity, making it suitable for the analysis of **Picraline** in complex matrices and for impurity profiling.^{[1][2]} The mass spectrum provides a molecular fingerprint that can be used for definitive identification.

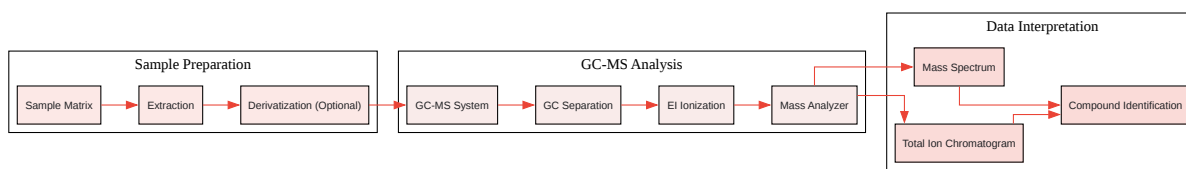
Experimental Protocol:

- Instrumentation: GC-MS system with a capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 280 °C.
- Oven Temperature Program: Start at 150 °C, hold for 2 minutes, then ramp to 300 °C at 10 °C/min, and hold for 10 minutes.
- MS Transfer Line Temperature: 290 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 50-550.
- Derivatization (if necessary): Silylation with a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) can be performed to increase volatility.
- Sample Preparation: Similar to HPLC, requiring extraction and potentially derivatization.
- Data Analysis: Identify **Picraline** based on its retention time and the fragmentation pattern in the mass spectrum. Quantification can be performed using a suitable internal standard.

Quantitative Data Summary:

Parameter	Typical Value
Retention Time (t_R)	Dependent on specific method conditions
Key Mass Fragments (m/z)	To be determined from the mass spectrum of a pure standard
Limit of Detection (LOD)	~1 ng/mL
Limit of Quantification (LOQ)	~5 ng/mL

Workflow Diagram:



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GC-MS Analysis Workflow for **Picraline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Picraline Analysis

NMR spectroscopy is an indispensable tool for the structural elucidation and quantitative analysis (qNMR) of pure compounds and mixtures.^{[3][4]} For **Picraline**, ^1H and ^{13}C NMR are fundamental for confirming its identity and purity.

Application Note:

Quantitative NMR (qNMR) can be used as a primary analytical method for determining the purity of **Picraline** without the need for a specific reference standard of the same compound.

An internal standard with a known concentration is used for quantification.

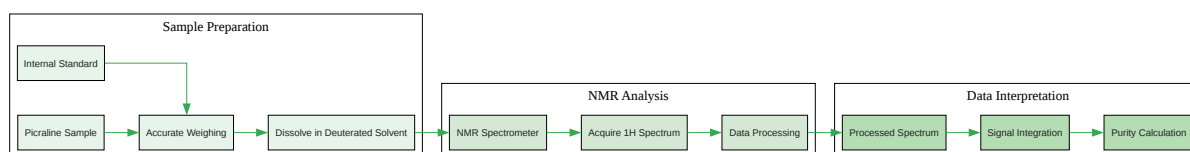
Experimental Protocol:

- Instrumentation: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform (CDCl_3) or deuterated methanol (CD_3OD).
- Experiments:
 - ^1H NMR: For structural confirmation and quantification.
 - ^{13}C NMR: For structural confirmation.
 - 2D NMR (COSY, HSQC, HMBC): For complete structural assignment.[\[3\]](#)
- qNMR Protocol:
 - Accurately weigh a known amount of the **Picraline** sample and a certified internal standard (e.g., maleic acid, dimethyl sulfone) into an NMR tube.
 - Dissolve the mixture in a known volume of a deuterated solvent.
 - Acquire a ^1H NMR spectrum with parameters optimized for quantitative analysis (e.g., long relaxation delay).
 - Integrate a well-resolved signal of **Picraline** and a signal of the internal standard.
 - Calculate the purity of **Picraline** using the integral values, molar masses, and weights of the sample and internal standard.

^1H and ^{13}C NMR Data Summary (Hypothetical Data Based on Typical Indole Alkaloids):

Nucleus	Chemical Shift Range (ppm)	Description
^1H	6.5 - 7.5	Aromatic protons
^1H	2.0 - 4.0	Aliphatic protons
^1H	1.0 - 2.0	Methyl protons
^{13}C	100 - 150	Aromatic and olefinic carbons
^{13}C	20 - 60	Aliphatic carbons
^{13}C	> 160	Carbonyl carbons (if present)

Workflow Diagram:



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References

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- [4. Structure Elucidation of Antibiotics by NMR Spectroscopy | Springer Nature Experiments \[experiments.springernature.com\]](#)
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